

An In-depth Technical Guide to 2-Methyl-4-(methylthio)phenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-4-(methylthio)phenol

CAS No.: 3795-76-4

Cat. No.: B1605104

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methyl-4-(methylthio)phenol**, a substituted phenol derivative with potential applications in synthetic and medicinal chemistry. The guide details its chemical identity, physicochemical properties, synthesis strategies, analytical characterization, and explores its prospective role as a building block in drug discovery and development. Emphasis is placed on the practical application of this compound, with detailed experimental protocols and an analysis of its chemical reactivity.

Introduction: Unveiling 2-Methyl-4-(methylthio)phenol

2-Methyl-4-(methylthio)phenol, also known by its CAS number 3795-76-4, is an aromatic organic compound characterized by a phenol ring substituted with a methyl group at the 2-position and a methylthio group at the 4-position. The unique arrangement of a hydroxyl group, a sterically hindering methyl group, and an electron-donating methylthio group imparts distinct

chemical properties that make it an intriguing candidate for further investigation in various chemical and biological contexts. While not as extensively studied as some other phenol derivatives, its structural motifs are present in various biologically active molecules, suggesting its potential as a valuable scaffold or intermediate in the synthesis of novel therapeutic agents.

The presence of the sulfur-containing methylthio group, in particular, is of interest in medicinal chemistry. Thioether moieties are known to influence a molecule's metabolic stability, lipophilicity, and receptor-binding interactions. This guide aims to consolidate the available technical information on **2-Methyl-4-(methylthio)phenol** and to provide a forward-looking perspective on its potential applications in drug development.

Physicochemical Properties and Data

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. The following table summarizes the key properties of **2-Methyl-4-(methylthio)phenol**.

Property	Value	Source
CAS Number	3795-74-9	AOBChem[1]
Molecular Formula	C ₈ H ₁₀ OS	AOBChem[1]
Molecular Weight	154.23 g/mol	AOBChem[1]
Appearance	White to off-white crystalline solid	(Inferred from related compounds)
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane. Limited solubility in water.	General chemical knowledge

Synthesis of 2-Methyl-4-(methylthio)phenol: A Proposed Experimental Protocol

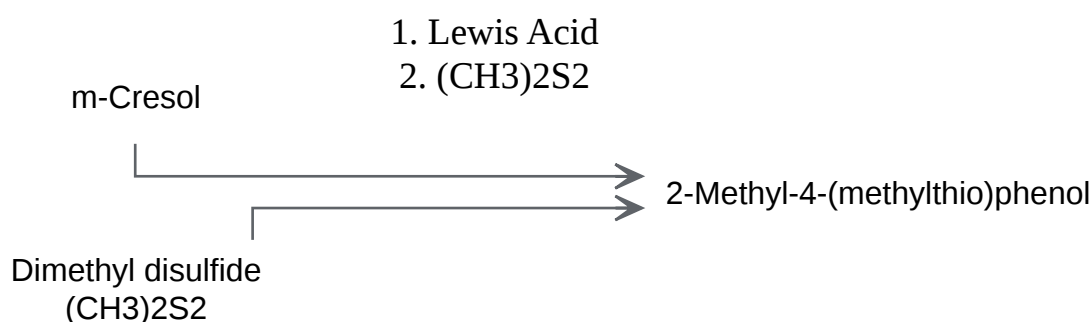
While a specific, peer-reviewed synthesis protocol for **2-Methyl-4-(methylthio)phenol** is not readily available in the literature, a plausible and efficient synthesis can be designed based on

established organic chemistry principles and analogous reactions. A common and effective method for introducing a methylthio group to a phenol is through the reaction of the corresponding cresol with a methylthiolating agent.

The following protocol is a proposed method for the synthesis of **2-Methyl-4-(methylthio)phenol**, adapted from a similar procedure for the synthesis of 4-methyl-2-(methylthio)-phenol.[2] This protocol is intended as a starting point for laboratory synthesis and may require optimization.

Reaction Scheme

Aluminum chloride (AlCl_3)
or other Lewis acid



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Caption: Proposed synthesis of **2-Methyl-4-(methylthio)phenol** from m-cresol.

Step-by-Step Experimental Protocol

Materials:

- m-Cresol
- Dimethyl disulfide (DMDS)
- Anhydrous Aluminum Chloride (AlCl_3) or another suitable Lewis acid
- Anhydrous dichloromethane (DCM) or another suitable inert solvent

- Hydrochloric acid (HCl), 1 M solution
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add m-cresol (1.0 equivalent) and anhydrous dichloromethane. Cool the mixture to 0 °C in an ice bath.
- **Addition of Lewis Acid:** Slowly add anhydrous aluminum chloride (1.1 equivalents) portion-wise to the stirred solution, ensuring the temperature remains below 5 °C. Stir the mixture at 0 °C for 30 minutes.
- **Addition of Methylthiolating Agent:** Add dimethyl disulfide (1.2 equivalents) dropwise to the reaction mixture via the dropping funnel over a period of 30 minutes.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture back to 0 °C and slowly quench by the dropwise addition of 1 M HCl. Transfer the mixture to a separatory funnel and extract with dichloromethane (3 x 50 mL).
- **Washing:** Wash the combined organic layers sequentially with 1 M HCl, water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to afford pure **2-Methyl-4-(methylthio)phenol**.

Self-Validation: The identity and purity of the synthesized compound should be confirmed by analytical techniques as described in the following section. The expected outcome is a white to off-white solid.

Analytical Characterization

Rigorous analytical characterization is crucial to confirm the structure and purity of the synthesized **2-Methyl-4-(methylthio)phenol**. The following techniques are recommended:

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (Proton NMR): The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl group on the ring, the methylthio group, and the hydroxyl proton. The aromatic region should display a characteristic splitting pattern for a 1,2,4-trisubstituted benzene ring.
- ^{13}C NMR (Carbon NMR): The ^{13}C NMR spectrum will provide information on the number and chemical environment of the carbon atoms in the molecule, confirming the presence of the aromatic carbons, the methyl carbon, and the methylthio carbon.

While specific spectral data for **2-Methyl-4-(methylthio)phenol** is not readily available in public databases, data for its isomers, o-(methylthio)phenol and p-(methylthio)phenol, can be used for comparison.^{[3][4]}

Mass Spectrometry (MS)

Mass spectrometry will be used to determine the molecular weight of the compound and to study its fragmentation pattern. The electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M^+) corresponding to the molecular weight of 154.23 g/mol .

Infrared (IR) Spectroscopy

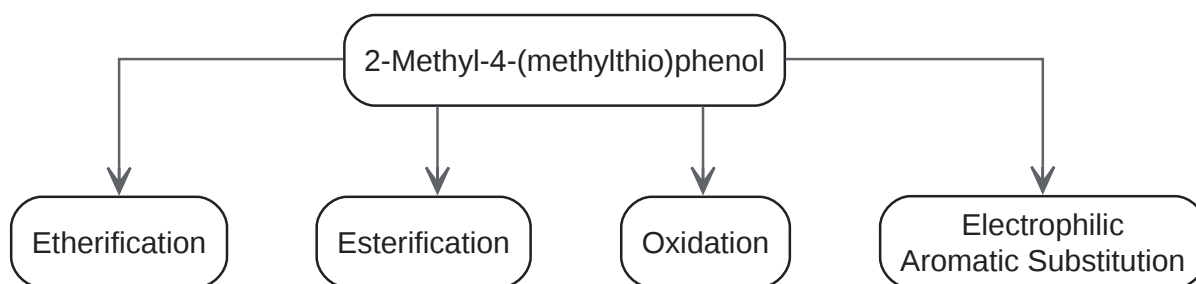
The IR spectrum will show characteristic absorption bands for the functional groups present in the molecule. Key expected peaks include a broad O-H stretch for the phenolic hydroxyl group and C-H stretches for the aromatic and methyl groups.

Potential Applications in Drug Development: A Forward Look

While direct applications of **2-Methyl-4-(methylthio)phenol** in drug development are not yet widely reported, its structural features suggest several avenues for exploration.

As a Versatile Building Block

The presence of three distinct functional handles—the hydroxyl group, the methylthio group, and the aromatic ring—makes **2-Methyl-4-(methylthio)phenol** a versatile starting material for the synthesis of more complex molecules. The hydroxyl group can be readily derivatized to form ethers, esters, or carbamates. The methylthio group can be oxidized to the corresponding sulfoxide or sulfone, which can significantly alter the electronic and steric properties of the molecule and potentially introduce new biological activities. The aromatic ring can undergo further electrophilic substitution reactions.



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Caption: Potential derivatization pathways for **2-Methyl-4-(methylthio)phenol**.

Exploration of Biological Activities

The broader class of thiophenol derivatives has been shown to possess a wide range of biological activities, including antimicrobial, antioxidant, and anticancer properties. The specific substitution pattern of **2-Methyl-4-(methylthio)phenol** may confer unique pharmacological properties. It is hypothesized that this compound could serve as a lead structure for the development of novel therapeutic agents. Further research is warranted to screen **2-Methyl-4-(methylthio)phenol** and its derivatives for various biological activities.

The thiophene moiety, a bioisostere of the phenyl ring, is a well-established pharmacophore in numerous approved drugs, highlighting the importance of sulfur-containing aromatics in medicinal chemistry.[5][6]

Conclusion

2-Methyl-4-(methylthio)phenol is a chemical entity with untapped potential in the realm of drug discovery and development. This guide has provided a comprehensive overview of its known properties, a proposed synthetic route, and a framework for its analytical characterization. The true value of this compound, however, lies in its potential as a versatile building block for the synthesis of novel, biologically active molecules. It is the author's hope that this guide will stimulate further research into the chemistry and pharmacology of **2-Methyl-4-(methylthio)phenol** and its derivatives, ultimately contributing to the advancement of medicinal chemistry.

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